Introduction: The 1,8-Naphthyridine Core as a Privileged Scaffold

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Compound of Interest

Compound Name:	*4-Bromo-2-methyl-1,8-naphthyridine*
CAS No.:	*1824203-20-4*
Cat. No.:	*B2474589*

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In the landscape of medicinal chemistry, certain molecular frameworks consistently appear in compounds targeting a wide array of biological receptors and enzymes. These are known as "privileged scaffolds." The 1,8-naphthyridine ring system, a nitrogen-containing heterocyclic compound, has unequivocally earned its place within this esteemed class.[1] Its rigid, planar structure and the strategic positioning of its nitrogen atoms create a platform for diverse, high-affinity molecular interactions, including hydrogen bonding and π-stacking.[1] This inherent versatility has propelled the development of 1,8-naphthyridine-based agents with a remarkable spectrum of therapeutic applications, including anticancer, antimicrobial, anti-inflammatory, and antiviral activities.[2][3][4][5]

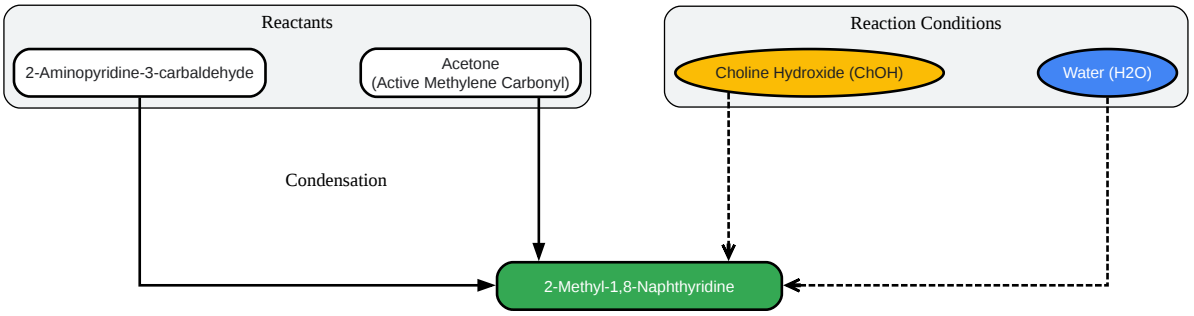
This guide focuses on a particularly significant and versatile derivative: the 2-methyl-1,8-naphthyridine scaffold. The introduction of a methyl group at the C2 position can profoundly influence the molecule's steric and electronic properties, often enhancing its binding affinity, metabolic stability, and overall pharmacological profile. We will explore the synthesis, multifaceted biological activities, and mechanisms of action associated with this core, providing field-proven insights and detailed experimental methodologies for researchers and drug development professionals.

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Section 1: Synthesis of the 2-Methyl-1,8-Naphthyridine Core

The foundational step in exploring the biological potential of this scaffold is its efficient and versatile synthesis. The Friedländer annulation is a classical and highly effective method for constructing the 1,8-naphthyridine ring system. This reaction typically involves the condensation of a 2-aminopyridine derivative with a compound containing an active methylene group and a carbonyl function.

A particularly relevant and environmentally conscious approach involves the reaction of 2-aminopyridine-3-carbaldehyde with acetone in water, catalyzed by choline hydroxide (ChOH), to yield 2-methyl-1,8-naphthyridine.[6] This method is notable for its high yield and use of a green solvent.[6]



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Figure 1: Friedländer Synthesis of 2-Methyl-1,8-Naphthyridine.

Experimental Protocol: Choline Hydroxide-Catalyzed Friedländer Synthesis[6]

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- Reactant Preparation: In a 100 mL round-bottom flask, dissolve 2-aminopyridine-3-carbaldehyde (10 mmol) in 30 mL of deionized water.
- Addition of Reagents: Add acetone (12 mmol) to the flask, followed by choline hydroxide (45 wt% in H_2O, 10 mol%).
- Reaction Execution: Equip the flask with a reflux condenser and heat the mixture to 80°C with continuous stirring.
- Monitoring: Monitor the reaction progress using Thin Layer Chromatography (TLC) with a suitable eluent system (e.g., 30% ethyl acetate in hexane). The reaction is typically complete within 2-3 hours.
- Work-up and Isolation: Upon completion, cool the reaction mixture to room temperature. Extract the aqueous layer with ethyl acetate (3 x 30 mL).
- Purification: Combine the organic layers, dry over anhydrous sodium sulfate, filter, and concentrate under reduced pressure. Purify the resulting crude product by column chromatography on silica gel to obtain pure 2-methyl-1,8-naphthyridine.

Section 2: Anticancer Activity

The 1,8-naphthyridine scaffold is a cornerstone of many potent anticancer agents.[7][8] Derivatives function through various mechanisms, including the inhibition of topoisomerase II and interference with mitotic processes.[7] The 2-methyl-1,8-naphthyridine core, in particular, has been incorporated into novel compounds with significant cytotoxic activity against a range of human cancer cell lines.

A notable study detailed the synthesis of a series of 2-phenyl-7-methyl-1,8-naphthyridine derivatives with various substituents at the C3 position.[9] Several of these compounds demonstrated potent in vitro cytotoxicity against the human breast cancer cell line (MCF-7), with some exhibiting greater potency than the reference drug staurosporine.[9]

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Compound ID	C3-Substituent	Target Cell Line	IC_{50} (μM)	Reference
10c	Varies (Heterocycle)	MCF-7 (Breast)	1.47	[9]
8d	Varies (Heterocycle)	MCF-7 (Breast)	1.62	[9]
4d	Varies (Heterocycle)	MCF-7 (Breast)	1.68	[9]
10f	Varies (Heterocycle)	MCF-7 (Breast)	2.30	[9]
8b	Varies (Heterocycle)	MCF-7 (Breast)	3.19	[9]
Staurosporine	(Reference Drug)	MCF-7 (Breast)	4.51	[9]
(Note: Specific structures for C3-substituents are detailed in the source publication)				

Experimental Protocol: MTT Assay for In Vitro Cytotoxicity

This protocol outlines the standard procedure for assessing the cytotoxic effects of novel compounds on cancer cell lines.

- Cell Culture: Culture human cancer cells (e.g., MCF-7) in appropriate media (e.g., DMEM with 10% FBS and 1% penicillin-streptomycin) in a humidified incubator at 37°C with 5% CO_2.
- Cell Seeding: Harvest cells using trypsin-EDTA and perform a cell count using a hemocytometer. Seed the cells into a 96-well microtiter plate at a density of 5 x 10^3 to 1 x 10^4

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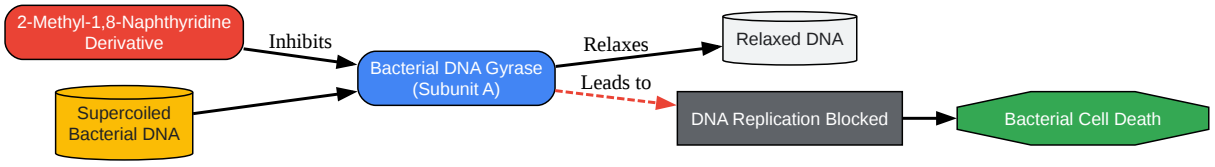
cells per well in 100 µL of media. Incubate for 24 hours to allow for cell attachment.

- Compound Treatment: Prepare serial dilutions of the 2-methyl-1,8-naphthyridine test compounds in culture media. After 24 hours, remove the old media from the plate and add 100 µL of the media containing the test compounds at various concentrations (e.g., 0.1 to 100 µM). Include wells for a vehicle control (e.g., 0.1% DMSO) and a positive control (e.g., doxorubicin).
- Incubation: Incubate the plate for 48-72 hours under standard culture conditions.
- MTT Addition: Prepare a 5 mg/mL stock solution of MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) in PBS. Add 20 µL of the MTT stock solution to each well and incubate for an additional 3-4 hours. During this time, viable cells with active mitochondrial dehydrogenases will convert the yellow MTT to a purple formazan precipitate.
- Formazan Solubilization: Carefully remove the media from each well. Add 150 µL of a solubilization solution (e.g., DMSO or a 0.01 M HCl solution in 10% SDS) to each well to dissolve the formazan crystals.
- Data Acquisition: Measure the absorbance of each well at 570 nm using a microplate reader.
- Analysis: Calculate the percentage of cell viability relative to the vehicle control. Plot the viability against the compound concentration and determine the IC_{50} value (the concentration at which 50% of cell growth is inhibited) using non-linear regression analysis.

Section 3: Antimicrobial Activity

The 1,8-naphthyridine scaffold is famously represented by nalidixic acid, the first quinolone antibiotic, which targets bacterial DNA gyrase.[10] This legacy continues with modern derivatives showing broad-spectrum antibacterial and antifungal activity.[11][12][13] The mechanism often involves the inhibition of essential bacterial enzymes like DNA gyrase (a type II topoisomerase), which is crucial for DNA replication, repair, and transcription.[10] By blocking this enzyme, naphthyridine derivatives prevent the relaxation of supercoiled DNA, leading to strand breaks and bacterial cell death.

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Figure 2: Mechanism of DNA Gyrase Inhibition by Naphthyridines.

Experimental Protocol: Broth Microdilution for Minimum Inhibitory Concentration (MIC)

This method is the gold standard for determining the quantitative antimicrobial susceptibility of a compound.

- Bacterial Culture: Inoculate a loopful of a bacterial strain (e.g., Staphylococcus aureus, Escherichia coli) into a tube of cation-adjusted Mueller-Hinton Broth (CAMHB). Incubate at 37°C until the turbidity matches the 0.5 McFarland standard (approximately 1.5 x 10^8 CFU/mL).
- Inoculum Preparation: Dilute the standardized bacterial suspension in CAMHB to achieve a final inoculum concentration of approximately 5 x 10^5 CFU/mL in the test wells.
- Compound Dilution: In a 96-well microtiter plate, perform a two-fold serial dilution of the 2-methyl-1,8-naphthyridine compound in CAMHB. Concentrations typically range from 128 µg/mL down to 0.25 µg/mL.
- Inoculation: Add the prepared bacterial inoculum to each well of the plate. Include a growth control well (bacteria, no compound) and a sterility control well (broth only).
- Incubation: Cover the plate and incubate at 37°C for 18-24 hours.
- MIC Determination: After incubation, visually inspect the plate for turbidity. The MIC is defined as the lowest concentration of the compound that completely inhibits visible bacterial growth.

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Section 4: Anti-inflammatory Activity

Chronic inflammation is a key driver of numerous diseases. The 1,8-naphthyridine scaffold has demonstrated significant anti-inflammatory properties, often by modulating the production of pro-inflammatory cytokines and mediators.[14][15] One critical pathway in inflammation is mediated by the transcription factor NF-κB (Nuclear Factor kappa-light-chain-enhancer of activated B cells), which controls the expression of genes for cytokines like TNF-α and IL-6. Some naphthyridine derivatives have been shown to suppress the activation of this pathway.[16]

A novel 1,8-naphthyridine-2-carboxamide derivative was shown to attenuate inflammatory responses in lipopolysaccharide (LPS)-treated BV2 microglial cells by suppressing the TLR4/Myd88/NF-κB signaling pathway.[16]

Experimental Protocol: Griess Assay for Nitric Oxide (NO) Production

This assay measures nitrite, a stable and nonvolatile breakdown product of nitric oxide (NO), a key inflammatory mediator produced by macrophages.

- Cell Culture and Seeding: Culture murine macrophage cells (e.g., RAW 264.7) and seed them into a 96-well plate at a density of 5 x 10^4 cells/well. Allow them to adhere overnight.
- Compound Pre-treatment: Treat the cells with various concentrations of the 2-methyl-1,8-naphthyridine test compounds for 1-2 hours.
- Inflammatory Stimulation: Induce an inflammatory response by adding lipopolysaccharide (LPS) (e.g., 1 µg/mL) to the wells. Include a negative control (cells only) and a positive control (cells + LPS).
- Incubation: Incubate the plate for 24 hours at 37°C.
- Sample Collection: After incubation, carefully collect 50 µL of the cell culture supernatant from each well and transfer it to a new 96-well plate.
- Griess Reagent Addition: Prepare the Griess reagent by mixing equal volumes of Reagent A (1% sulfanilamide in 5% phosphoric acid) and Reagent B (0.1% N-(1-

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naphthyl)ethylenediamine dihydrochloride in water). Add 50 µL of the combined Griess reagent to each well containing the supernatant.

- Incubation and Measurement: Incubate the plate at room temperature for 10-15 minutes in the dark. A purple/magenta color will develop. Measure the absorbance at 540 nm.

- Quantification: Determine the nitrite concentration in each sample by comparing the absorbance values to a standard curve generated using known concentrations of sodium nitrite. Calculate the percentage inhibition of NO production relative to the LPS-only control.

Section 5: Other Therapeutic Potential

The versatility of the 2-methyl-1,8-naphthyridine scaffold extends beyond the activities detailed above. Research has pointed to its potential in several other key therapeutic areas.

- Kinase Inhibition: Kinases are critical regulators of cell signaling, and their dysregulation is a hallmark of cancer and other diseases. Various naphthyridine isomers have been developed as potent kinase inhibitors, targeting enzymes like c-Kit, VEGFR-2, and CDK5.[17][18][19] This positions the scaffold as a valuable starting point for developing targeted cancer therapies.

- Neuroprotection: Certain 1,8-naphthyridine derivatives have shown promise in models of neurodegenerative disorders like Alzheimer's disease and multiple sclerosis.[3][20] They may exert their effects by modulating inflammatory pathways in the central nervous system or acting as selective cannabinoid receptor 2 (CB2) agonists.[20]

- Antiviral Activity: The scaffold has been investigated for its activity against a range of viruses, including HIV, Human Cytomegalovirus (HCMV), and Herpes Simplex Virus (HSV).[21][22][23] The mechanism can vary, with some compounds acting as non-nucleoside reverse transcriptase inhibitors (NNRTIs) against HIV-1.[24]

Conclusion and Future Outlook

The 2-methyl-1,8-naphthyridine scaffold represents a quintessential privileged structure in modern drug discovery. Its synthetic accessibility, coupled with a rich and diverse biological activity profile, makes it a highly attractive core for the development of novel therapeutics. The

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evidence strongly supports its continued exploration in oncology, infectious diseases, and inflammatory disorders.

Future research should focus on leveraging structure-activity relationship (SAR) studies to refine the scaffold's selectivity and potency for specific biological targets. The exploration of novel substitutions at other positions on the naphthyridine ring, in combination with the 2-methyl group, could unlock new pharmacological properties and lead to the next generation of clinical candidates. Furthermore, investigating synergistic combinations with existing drugs could provide new therapeutic strategies for complex diseases. The journey of the 2-methyl-1,8-naphthyridine scaffold is far from over, and its potential to yield impactful medicines remains significant.

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